

Definitive Comparison Guide: Certified Reference Materials for Dimethyl Chlorothiophosphate-D6

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Compound of Interest

Compound Name: *Dimethyl Chlorothiophosphate-D6*

Cat. No.: *B13432911*

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Executive Summary & Technical Context

Dimethyl Chlorothiophosphate (DMCTP) (CAS: 2524-03-0) is a critical organophosphorus intermediate used in the synthesis of pesticides (e.g., Methyl Parathion, Fenitrothion) and plasticizers.[1][2] In drug development and environmental forensics, it serves as a marker for synthesis impurity profiling and degradation pathway analysis.

Dimethyl Chlorothiophosphate-D6 (DMCTP-D6) (CAS: 19262-97-6) is the stable isotope-labeled analog where the six hydrogen atoms on the methoxy groups are replaced with deuterium (

).

Why This Matters: The P-Cl bond in DMCTP is highly reactive (electrophilic), making the compound moisture-sensitive and prone to hydrolysis. Standard external calibration fails to account for degradation during sample preparation. DMCTP-D6 is the only viable internal standard for Isotope Dilution Mass Spectrometry (IDMS) because it mimics the analyte's chemical instability and extraction behavior, "self-correcting" for losses.

Comparative Analysis: Reference Material Grades

When selecting a standard for regulatory submission (FDA/EPA) or GLP studies, the "grade" of the material dictates the validity of your data.

Comparison Matrix: DMCTP-D6 Standards

Feature	Option A: ISO 17034 Certified Reference Material (CRM)	Option B: Analytical Reference Standard	Option C: Research Grade / Chemical Reagent
Primary Use	ISO 17025 Accredited Testing, Legal Defensibility	Routine QA/QC, Method Development	Synthesis Starting Material, Qualitative ID
Certified Purity	Yes (Mass Balance / qNMR) with Uncertainty Budget ()	Yes (HPLC/GC Area %)	No (Typical "As is")
Isotopic Enrichment	Verified (>99 atom % D) with isotopologue distribution	Stated (>98 atom % D)	Variable
Traceability	SI Units (NIST/BIPM Traceable)	Manufacturer's CoA	Lot-specific only
Stability Data	Long-term stability monitoring included	Expiry date provided	None
Cost Factor	High ()	Moderate ()	Low (\$)

Expert Insight on Selection

- For GLP/GMP Release Testing: You must prioritize Option A or Option B. If a full ISO 17034 CRM is unavailable for this specific intermediate (common for niche precursors), an Analytical Reference Standard from an ISO 9001/17025 accredited supplier (e.g., LGC, Toronto Research Chemicals, CIL) is the industry standard.

- **Critical Parameter - Isotopic Purity:** For DMCTP-D6, ensure the D0 (unlabeled) contribution is <0.5%. High D0 background in your internal standard will cause false positives in trace analysis.

Scientific Integrity: The Self-Validating Protocol

This section details a Self-Validating System for quantifying DMCTP using DMCTP-D6. The protocol is designed to compensate for the compound's inherent moisture sensitivity.

The Mechanism: Isotope Dilution Mass Spectrometry (IDMS)

By spiking the sample with DMCTP-D6 before extraction, any degradation of the P-Cl bond (hydrolysis to dimethyl thiophosphate) affects both the analyte and the standard equally.

Since Ratio (Area/IS) remains constant even if 50% of the sample degrades, accuracy is preserved.

Experimental Workflow: Trace Analysis of DMCTP

Reagents:

- Analyte: Dimethyl Chlorothiophosphate (Target).[1][3][4][5]
- Internal Standard: **Dimethyl Chlorothiophosphate-D6** (>99% D).[4]
- Solvent: Anhydrous Dichloromethane (DCM) or Acetonitrile (stored over molecular sieves).
Crucial: Water content must be <50 ppm.

Step-by-Step Protocol:

- Preparation of Stock Solutions (Anhydrous Handling):
 - Dissolve DMCTP-D6 in anhydrous DCM to roughly 100 µg/mL.
 - Validation Step: Verify concentration via qNMR or against a secondary independent standard if available. Store at -20°C under Argon.
- Sample Spiking (The Critical Point):

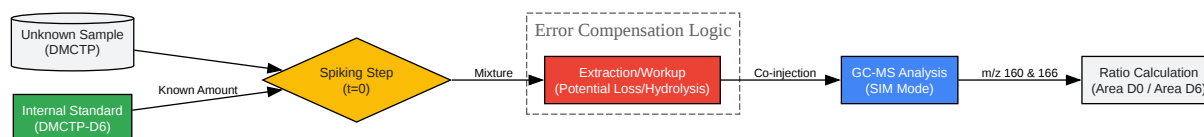
- Add the sample (e.g., pesticide formulation or soil extract) to a vial.
- Immediately add a precise aliquot of DMCTP-D6 Stock.
- Rationale: Spiking must occur before the sample contacts any moisture or extraction solvent to lock in the recovery ratio.
- Derivatization (Optional but Recommended):
 - Due to the reactive P-Cl bond, direct GC analysis can lead to column adsorption.
 - Reaction: Treat with Methanol/Pyridine to convert DMCTP to O,O,O-Trimethyl Thiophosphate (and the D6 analog).
 - Note: If analyzing the intact chloride is required, use a non-polar column (DB-5MS) with a deactivated liner and rapid temperature ramp.
- GC-MS/MS Analysis:
 - Ionization: Electron Impact (EI, 70 eV).
 - Monitoring: Select Ion Monitoring (SIM) or MRM.
 - Transitions (Example):
 - DMCTP (Target):
160 (
), 125 (
).
 - DMCTP-D6 (IS):
166 (
), 131 (
).

- Mass Shift: The +6 Da shift ensures no spectral overlap (crosstalk).
- Data Validation Criteria:
 - Retention Time: The D6 peak typically elutes slightly before the unlabelled peak (1-2 seconds) due to the deuterium isotope effect on lipophilicity. This confirms the presence of the correct isotopologue.
 - Ion Ratio: The ratio of quant/qual ions must match the reference spectrum within

Visualization of Pathways & Workflows

Diagram 1: Analytical Workflow (IDMS)

This diagram illustrates the "Self-Validating" nature of using DMCTP-D6.

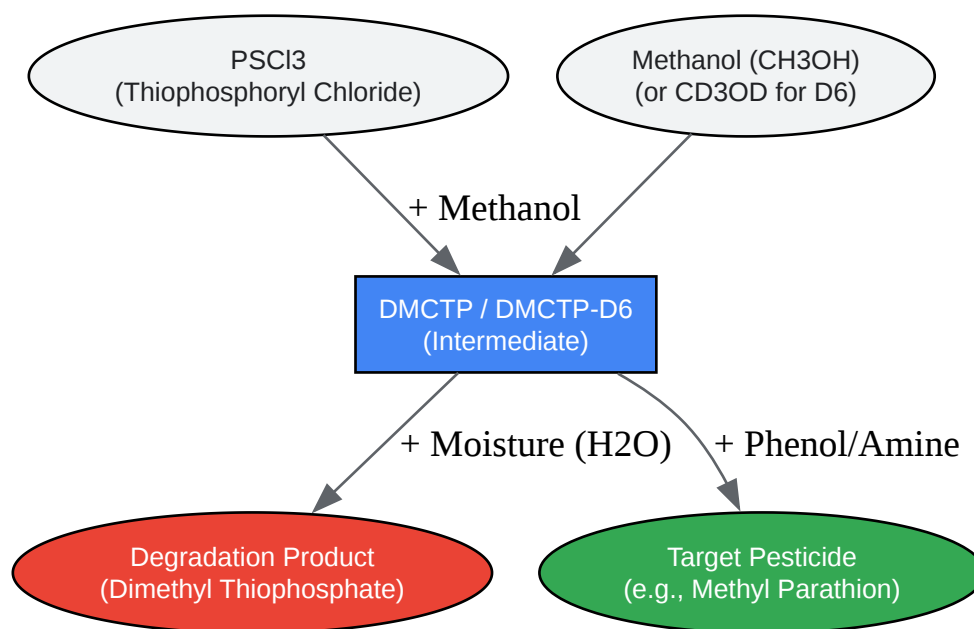


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Caption: The IDMS workflow ensures that any analyte loss during extraction (Red Node) is mathematically cancelled out because the Internal Standard suffers the exact same loss.

Diagram 2: Synthesis and Reactivity Context

Understanding where DMCTP fits helps in identifying potential interferences.



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Caption: DMCTP is an electrophilic intermediate. It reacts with nucleophiles to form pesticides or hydrolyzes with water. The D6 version follows the exact same path.

References

- LGC Standards. Dimethyl Chlorothiophosphate (>85%) Product Information. Retrieved from
- BOC Sciences. Dimethyl Chlorothiophosphate-[d6] (CAS 19262-97-6) Technical Data. Retrieved from
- Centers for Disease Control and Prevention (CDC). Analytical Methods for the Determination of Organophosphorus Pesticide Metabolites in Urine. Retrieved from
- National Institute of Standards and Technology (NIST). Reference Materials for Chemical Metrology (ISO 17034). Retrieved from
- ResolveMass Laboratories. Deuterated Internal Standards for LC-MS: Selection & Custom Synthesis. Retrieved from

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Sources

- [1. Dimethyl chlorothiophosphate | 2524-03-0 \[chemicalbook.com\]](#)
- [2. O,O-Dimethyl phosphorochloridothioate\(2524-03-0\)MSDS Melting Point Boiling Density Storage Transport \[m.chemicalbook.com\]](#)
- [3. CAS Common Chemistry \[commonchemistry.cas.org\]](#)
- [4. theclinivex.com \[theclinivex.com\]](#)
- [5. isotope.bocsci.com \[isotope.bocsci.com\]](#)
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